

Dihydro-alpha-ionone: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Dihydro-alpha-ionone

Cat. No.: B1585782

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Dihydro-alpha-ionone**, a significant fragrance and flavor compound. It includes its chemical identifiers, physical and chemical properties, and a summary of its organoleptic characteristics. This document is intended to serve as a foundational resource for professionals in research and development.

Chemical Identification and Synonyms

Dihydro-alpha-ionone is registered under the CAS number 31499-72-6.^{[1][2][3][4][5]} A deprecated CAS number for this compound is 49749-39-5.^[3] It is known by a variety of synonyms across different nomenclature systems and commercial contexts. A comprehensive list of these identifiers is provided below to facilitate cross-referencing in literature and databases.

Identifier Type	Identifier
IUPAC Name	4-(2,6,6-Trimethyl-2-cyclohexen-1-yl)butan-2-one[2]
CAS Number	31499-72-6[1][2][3][4][5]
EC Number	250-657-4[3][4]
FEMA Number	3628[2][4]
FDA UNII	20P9Z50AR5[1][2][3]
Synonyms	Dihydro alpha ionone, dihydro-a-ionone, 7,8-dihydro- α -ionone, alpha-dihydroionone, raspberry ionone[1][2][4]

Physicochemical Properties

The physical and chemical properties of **Dihydro-alpha-ionone** are critical for its application in various formulations and for understanding its behavior in different matrices. The following table summarizes key quantitative data for this compound.

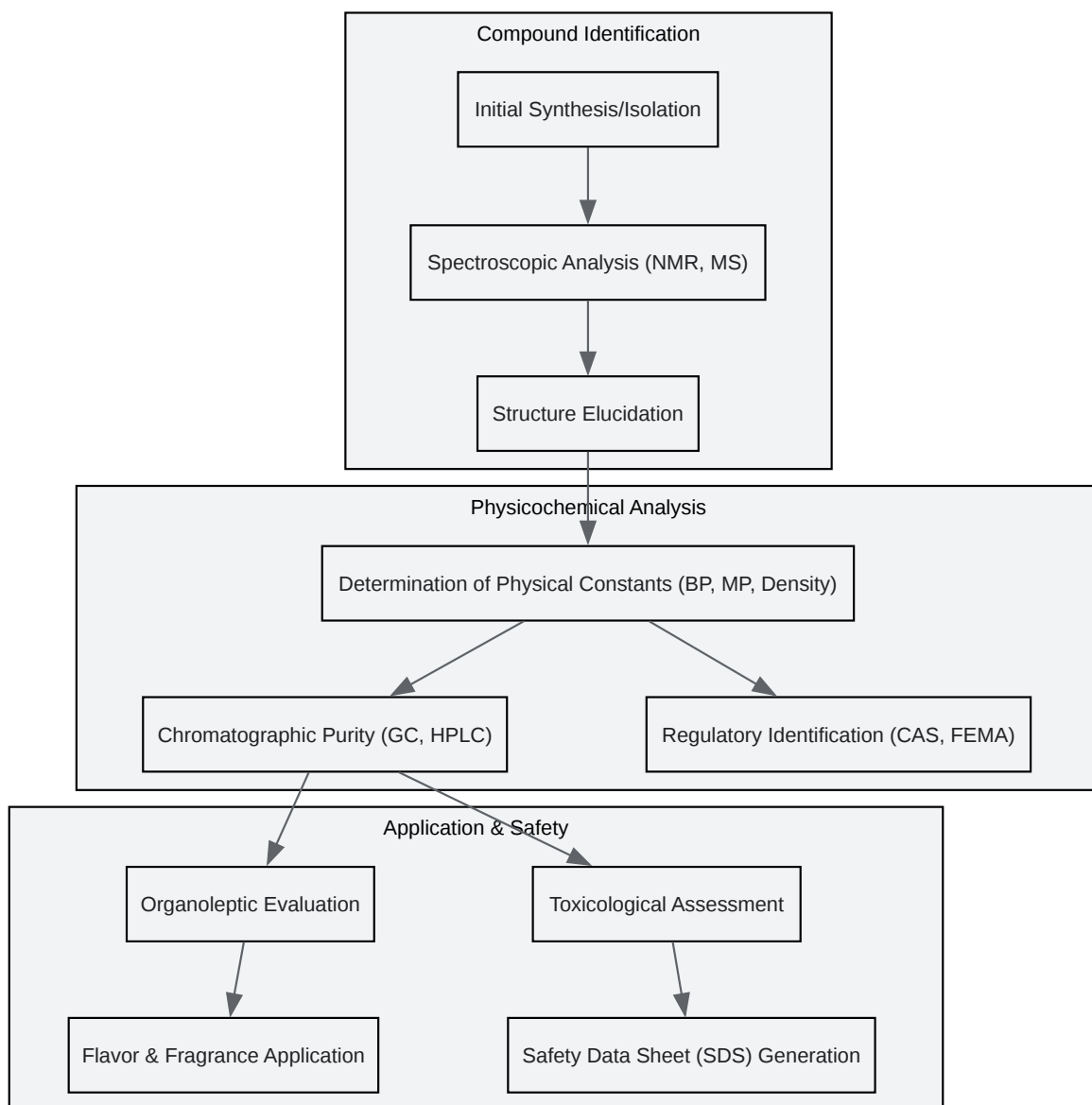
Property	Value	Conditions
Molecular Formula	C13H22O[2][3][5]	
Molecular Weight	194.31 g/mol [2][5]	
Boiling Point	90 °C[2]	at 0.1 mm Hg
Density	0.922 g/mL[2]	at 20 °C
Specific Gravity	0.91800 to 0.92300[1][4]	at 25.00 °C
Refractive Index	1.47300 to 1.48000[1][4]	at 20.00 °C
Flash Point	98 °C (208.4 °F)[2]	
228.00 °F (108.89 °C)[1][4]	TCC	
Vapor Pressure	0.023000 mmHg[1][4]	at 25.00 °C
1.83-35.4 Pa[2][3]	at 20-50°C	
logP	4.064 (est)[2]	

Organoleptic Profile

Dihydro-alpha-ionone is primarily utilized for its distinct aroma and flavor characteristics. Its scent is described as having woody, floral, and fruity notes, with nuances of berry, orris, and violet.[1][2][4] The flavor profile is similarly characterized as berry, floral, and woody, with seedy and fruity undertones.[1]

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the identification and characterization of a chemical substance like **Dihydro-alpha-ionone**, starting from its initial discovery or synthesis to its detailed analysis.



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